

# Ethyl 4-acetyl-5-oxohexanoate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Ethyl 4-acetyl-5-oxohexanoate*

Cat. No.: B1333547

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**Ethyl 4-acetyl-5-oxohexanoate** is a dicarbonyl compound utilized as a key building block in the synthesis of various organic molecules, notably in the development of therapeutic agents. This technical guide provides an in-depth overview of its chemical identifiers, physicochemical properties, and its application in synthetic protocols, particularly in the creation of curcumin analogs with anti-androgenic properties. The information is tailored for researchers, scientists, and professionals in the field of drug development.

## Core Identifiers and Chemical Properties

**Ethyl 4-acetyl-5-oxohexanoate** is a colorless to pale yellow liquid.<sup>[1]</sup> It is recognized by the CAS Number 2832-10-2.<sup>[2][3][4][5][6][7]</sup> A comprehensive list of its identifiers and physicochemical properties is provided below for easy reference.

## Table 1: Chemical Identifiers for Ethyl 4-acetyl-5-oxohexanoate

Identifier Type	Value
CAS Number	2832-10-2 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	200.23 g/mol <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	ethyl 4-acetyl-5-oxohexanoate <a href="#">[1]</a>
Synonyms	Ethyl 4,4-diacetylbutyrate <a href="#">[2]</a> <a href="#">[6]</a>
MDL Number	MFCD00009211 <a href="#">[2]</a> <a href="#">[5]</a>
InChI	1S/C10H16O4/c1-4-14-10(13)6-5-9(7(2)11)8(3)12/h9H,4-6H2,1-3H3 <a href="#">[5]</a>
InChIKey	YRSGDLIATOURQO-UHFFFAOYSA-N <a href="#">[5]</a>
SMILES	CCOC(=O)CCC(C(C)=O)C(C)=O <a href="#">[5]</a>
PubChem Substance ID	24858200 <a href="#">[5]</a>

**Table 2: Physicochemical Properties of Ethyl 4-acetyl-5-oxohexanoate**

Property	Value	Source
Physical Form	Liquid	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Clear colorless to pale yellow	<a href="#">[1]</a>
Purity	≥97.5% (GC)	<a href="#">[1]</a>
Density	1.067 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Boiling Point	153-154 °C at 19 mmHg	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Refractive Index	n <sub>20/D</sub> 1.457	<a href="#">[3]</a> <a href="#">[5]</a>
Topological Polar Surface Area	60.44 Å <sup>2</sup>	<a href="#">[2]</a>
LogP	1.1239	<a href="#">[2]</a>
Hydrogen Bond Acceptors	4	<a href="#">[2]</a>
Hydrogen Bond Donors	0	<a href="#">[2]</a>
Rotatable Bonds	6	<a href="#">[2]</a>

## Experimental Protocols and Applications

**Ethyl 4-acetyl-5-oxohexanoate** serves as a versatile intermediate in organic synthesis. Its primary documented application is in the synthesis of curcumin analogs investigated for their potential as anti-prostate cancer agents.

## General Synthesis of Ethyl 4-acetyl-5-oxohexanoate

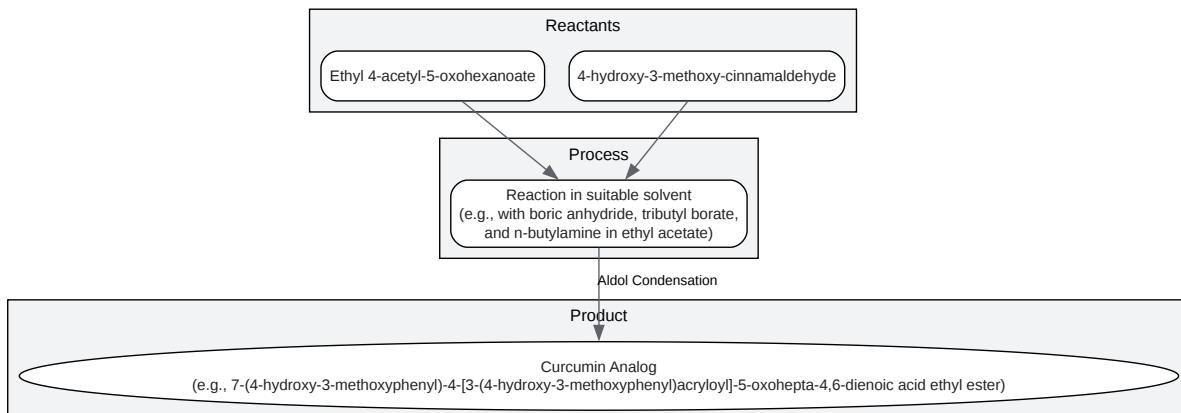
A general method for the preparation of **Ethyl 4-acetyl-5-oxohexanoate** involves the acylation of a precursor ester.

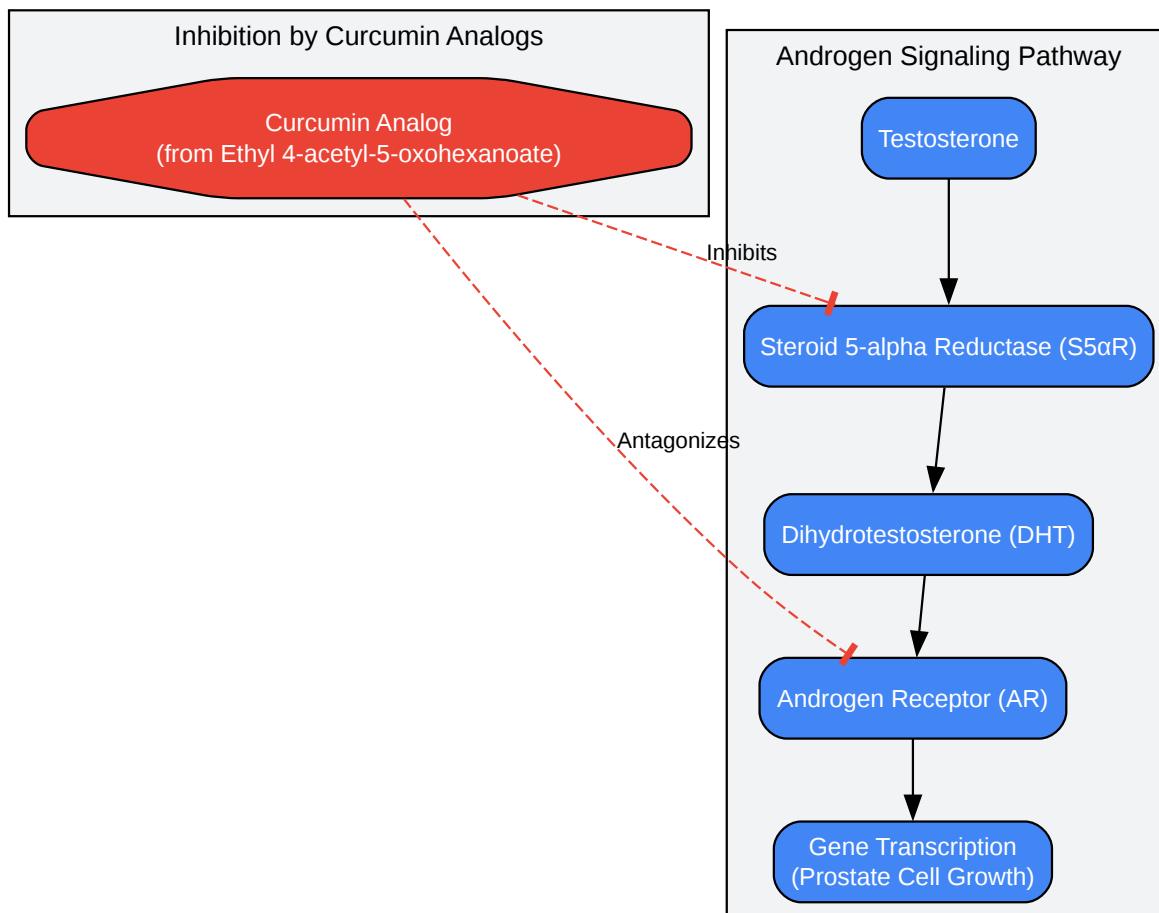
Reaction: Ethyl 5-oxohexanoate is reacted with acetyl chloride under alkaline conditions.[\[9\]](#) The reaction is typically conducted at room temperature, followed by appropriate purification steps to yield the final product.[\[9\]](#)

## Synthesis of Curcumin Analogs using Ethyl 4-acetyl-5-oxohexanoate

A key application of this compound is in the synthesis of curcumin analogs with elongated linkers, which have shown potential antiandrogenic activity. The synthesis is achieved by reacting **Ethyl 4-acetyl-5-oxohexanoate** with a suitable aldehyde, such as 4-hydroxy-3-methoxy-cinnamaldehyde.[4]

Experimental Workflow:





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